

# In Vitro Studies of N-ethylcyclohexanecarboxamide: A Review of Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-ethylcyclohexanecarboxamide

Cat. No.: B139311

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N-ethylcyclohexanecarboxamide** is a chemical compound with the molecular formula  $C_9H_{17}NO$ . While its synthesis and basic physicochemical properties are documented, a comprehensive review of publicly available scientific literature reveals a significant lack of in vitro studies investigating its biological activity. This guide summarizes the available information and highlights the absence of data in key areas of pharmacological interest.

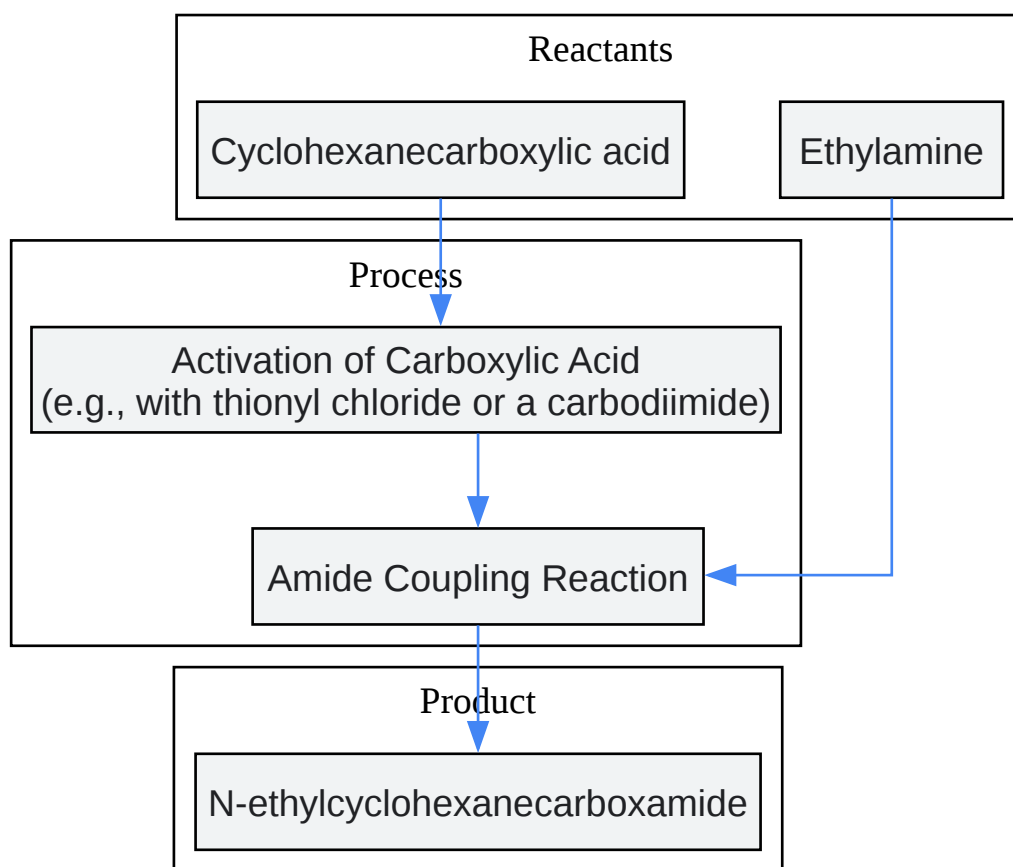
## Physicochemical Properties of N-ethylcyclohexanecarboxamide

Quantitative data on the physicochemical properties of **N-ethylcyclohexanecarboxamide** has been computed and is available through public databases. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C9H17NO	PubChem[1]
Molecular Weight	155.24 g/mol	PubChem[1]
IUPAC Name	N-ethylcyclohexanecarboxamide	PubChem[1]
CAS Number	138324-59-1	PubChem[1]
SMILES	<chem>CCNC(=O)C1CCCCC1</chem>	PubChem[1]
InChI Key	ZCSFJAQXKNVTTF-UHFFFAOYSA-N	PubChem[1]

## Synthesis

The synthesis of **N-ethylcyclohexanecarboxamide** can be achieved through standard amidation reactions. A general conceptual workflow for its synthesis is outlined below. This is a representative workflow and specific laboratory protocols may vary.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of **N-ethylcyclohexanecarboxamide**.

## Biological Activity and Signaling Pathways

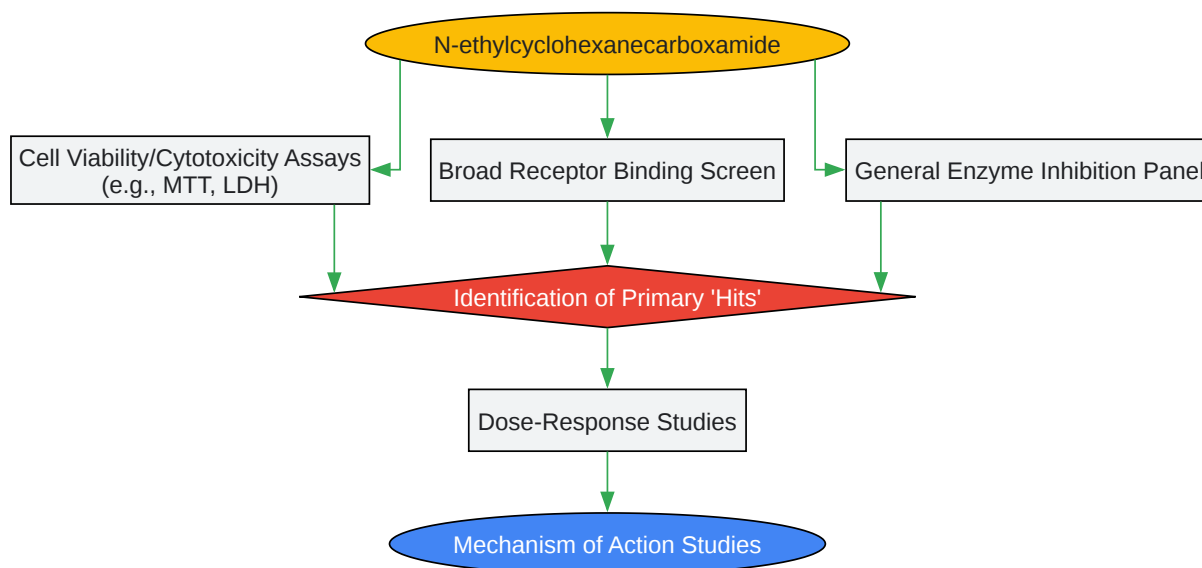
Extensive searches of scientific databases have not yielded any specific in vitro studies detailing the biological activity of **N-ethylcyclohexanecarboxamide**. Consequently, there is no information available regarding its potential molecular targets, mechanism of action, or any associated signaling pathways.

## Experimental Protocols

Due to the absence of published in vitro studies, no experimental protocols for biological assays involving **N-ethylcyclohexanecarboxamide** can be provided.

## Future Directions

The lack of in vitro data for **N-ethylcyclohexanecarboxamide** presents an opportunity for future research. A logical next step would be to perform a series of screening assays to determine if this compound has any biological activity. A general workflow for such an initial investigation is proposed below.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the initial in vitro screening of **N-ethylcyclohexanecarboxamide**.

#### Conclusion

While the chemical identity of **N-ethylcyclohexanecarboxamide** is established, its biological profile remains uninvestigated in the public domain. The information provided in this guide is based on the currently available data. Further research is necessary to elucidate any potential pharmacological effects of this compound. Researchers and drug development professionals are encouraged to consider this molecule for initial screening in their areas of interest.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Ethylcyclohexanecarboxamide | C<sub>9</sub>H<sub>17</sub>NO | CID 19916600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Vitro Studies of N-ethylcyclohexanecarboxamide: A Review of Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139311#in-vitro-studies-of-n-ethylcyclohexanecarboxamide]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)